Essential Safety and Logistics for Handling Atazanavir-d5

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Compound of Interest

Compound Name: *Atazanavir-d5*

Cat. No.: *B13852693*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Atazanavir-d5**, including operational and disposal plans.

Chemical and Physical Properties

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Property	Value	Reference
Chemical Name	Methyl ((5S,8S,9S,14S)-5-(tert-butyl)-9-hydroxy-15,15-dimethyl-3,6,13-trioxo-8-((phenyl-d5)methyl)-11-(4-(pyridin-2- yl)benzyl)-2-oxa-4,7,11,12-tetraazahexadecan-14-yl)carbamate	[1]
CAS Number	1132747-14-8	[1]
Molecular Formula	C38H47D5N6O7	[1]
Molecular Weight	709.9	[1]
Appearance	Not Available	[1]
Storage Temperature	-20°C	[2]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard information for **Atazanavir-d5** is limited, the Safety Data Sheet (SDS) for Atazanavir and Atazanavir Sulfate indicates potential hazards that should be considered. Precautionary measures are essential to minimize exposure.

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Hazard	Recommended PPE	First Aid Measures
Eye Contact	Safety glasses with side-shields or goggles.[3][4]	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]
Skin Contact	Wear appropriate protective gloves (e.g., surgical gloves) and clothing to prevent skin exposure.[1][3][4]	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[4]
Inhalation	Use a NIOSH-approved respirator or self-contained breathing apparatus, especially when dust formation is possible.[1][3]	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][4]
Ingestion	Do not eat, drink or smoke when using this product.[4][5]	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4]

Operational Plan for Safe Handling

A systematic approach to handling **Atazanavir-d5** from receipt to disposal is critical to ensure laboratory safety.

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any damage or leaks.
  - Store the container in a freezer at -20°C in a designated, well-ventilated area.[2][4]
  - Keep the container tightly closed.[4]
- Preparation and Handling:

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- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid dust formation.[1][5]
- Wear the recommended personal protective equipment (PPE) as detailed in the table above.
- Avoid direct contact with the compound.

- Weighing and Solution Preparation:
  - If weighing the solid form, do so in an enclosure to contain any dust.
  - When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Experimental Use:
  - Clearly label all containers with the compound name and any known hazards.
  - Handle all solutions and experimental setups with care to prevent spills.

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

Spill Cleanup:

- Minor Spills:
  - Wear appropriate PPE, including a respirator.[3]
  - Use dry clean-up procedures and avoid generating dust.[3]
  - Sweep up the material and place it into a suitable, closed container for disposal.[4]
  - Clean the spill area with plenty of water.[1]
- Major Spills:
  - Evacuate the area.

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- Wear a self-contained breathing apparatus.[1]
- Follow the same cleanup procedure as for minor spills, ensuring adequate ventilation.[1]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Consult with your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.
- Do not dispose of down the drain or in regular trash.

Experimental Workflow for Handling **Atazanavir-d5**

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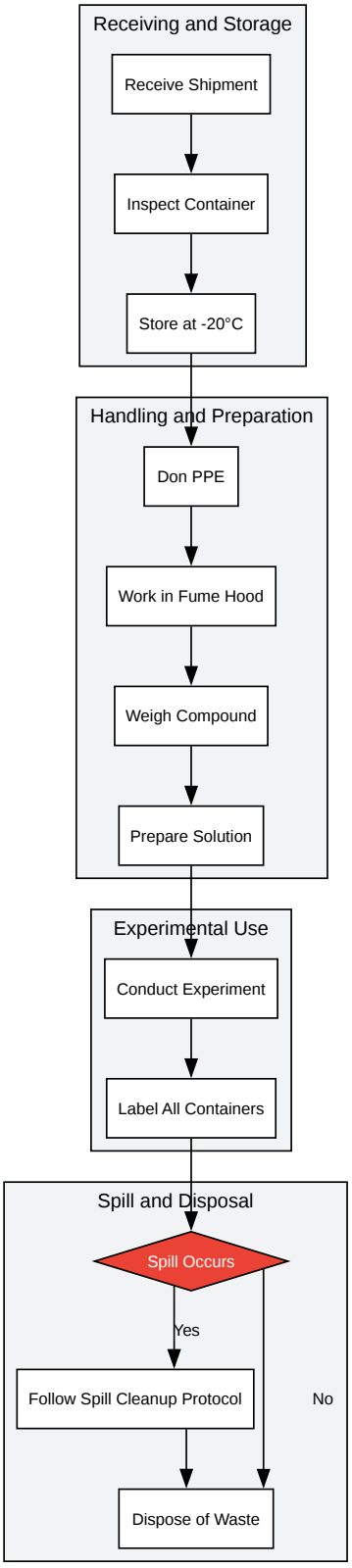

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Caption: Workflow for the safe handling of **Atazanavir-d5** from receipt to disposal.

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